

Application Notes & Protocols: 2-Methyloxazole-5-carbonyl Chloride in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Methyloxazole-5-carbonyl chloride

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Abstract

The oxazole scaffold is a privileged five-membered heterocyclic motif frequently incorporated into molecules with a wide spectrum of biological activities, including anticancer and anti-inflammatory properties.[1][2][3] Its presence can confer desirable pharmacokinetic and pharmacodynamic characteristics to a lead compound. **2-Methyloxazole-5-carbonyl chloride** serves as a highly reactive and versatile chemical building block, enabling the efficient introduction of the 2-methyloxazole-5-carboxamide moiety into target molecules. This guide provides an in-depth overview of its properties, synthesis, and core applications, with detailed, field-tested protocols for researchers and drug development professionals.

Introduction: The Significance of the Oxazole Scaffold

In the landscape of medicinal chemistry, heterocyclic rings are fundamental components of numerous therapeutic agents. The oxazole ring, in particular, is a key building block in the development of novel pharmaceuticals.[1] Its derivatives have demonstrated a remarkable range of biological functions. For instance, certain 2-methyl-4,5-disubstituted oxazoles,

designed as constrained analogues of Combretastatin A-4, are potent inhibitors of tubulin polymerization and exhibit powerful antiproliferative activity against various cancer cell lines.[4] The oxazole core is also explored in compounds with analgesic and anti-inflammatory activities.[3]

2-Methyloxazole-5-carbonyl chloride is an activated form of 2-methyl-1,3-oxazole-5-carboxylic acid. As an acyl chloride, it is among the most reactive derivatives of carboxylic acids, making it an indispensable reagent for forging stable amide bonds under mild conditions. [5][6] This reactivity allows for the efficient coupling with a diverse range of primary and secondary amines, facilitating the rapid generation of compound libraries for structure-activity relationship (SAR) studies.

Physicochemical Properties & Reactivity Profile

Understanding the inherent properties of **2-methyloxazole-5-carbonyl chloride** is paramount for its successful application and safe handling.

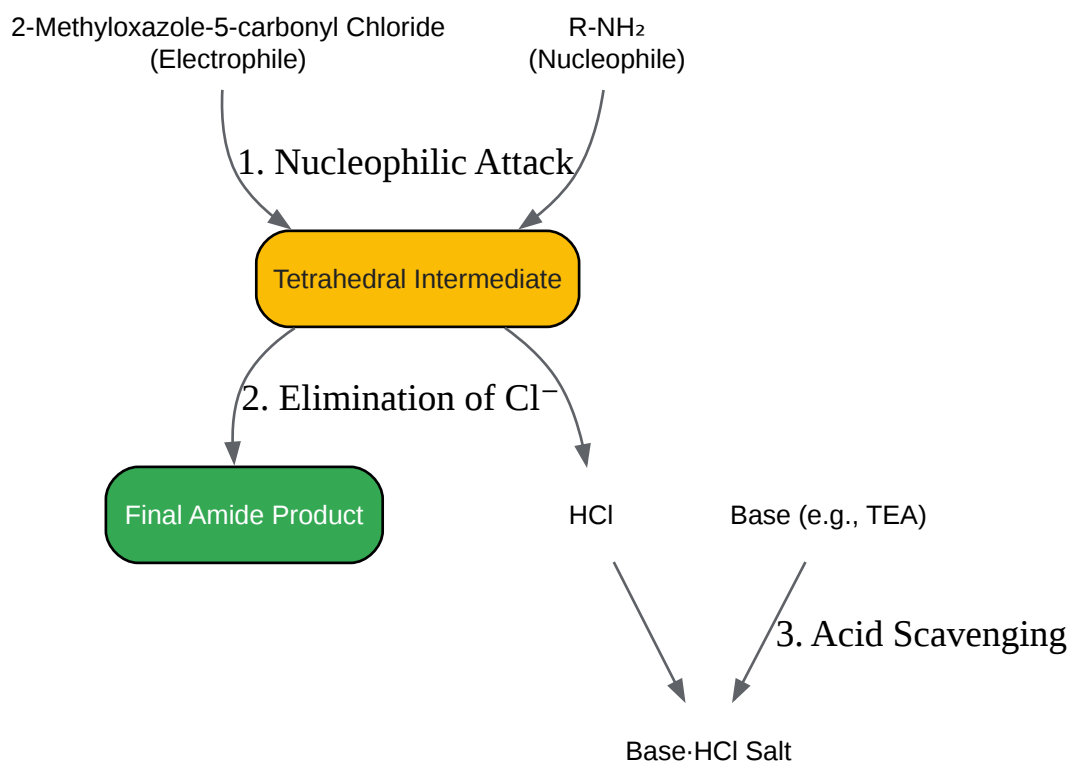
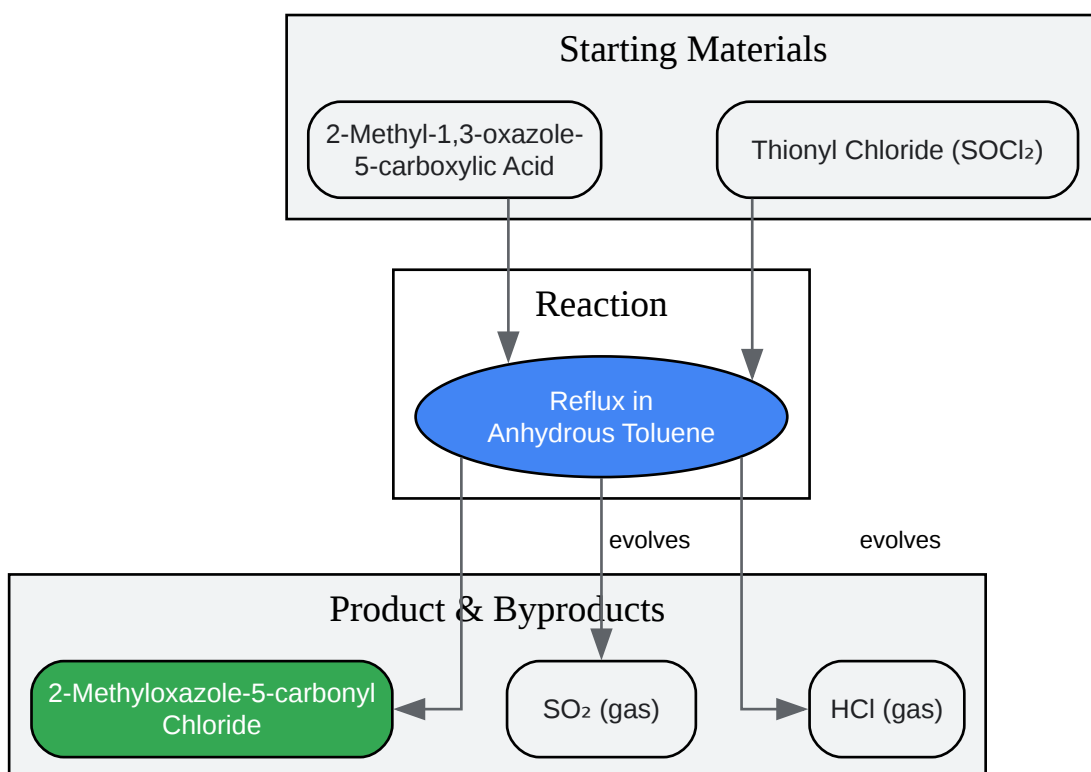
Property	Value	Reference
Functional Group	Acyl Chloride	[5]
Molecular Formula	C ₅ H ₄ ClNO ₂	N/A
Molecular Weight	145.54 g/mol	N/A
Reactivity	Highly electrophilic carbonyl carbon	[5][7]
Key Characteristic	Excellent leaving group (Cl ⁻)	[5][7]
Moisture Sensitivity	Highly sensitive; hydrolyzes to the parent carboxylic acid and HCl gas.	[5][6]

The high reactivity of acyl chlorides stems from the powerful inductive effect of the chlorine and oxygen atoms, which renders the carbonyl carbon highly susceptible to nucleophilic attack.[5] This makes them superior acylating agents compared to acid anhydrides, esters, or amides.[5] [7] However, this reactivity necessitates careful handling under anhydrous conditions to prevent decomposition.

Synthesis of the Building Block: From Carboxylic Acid to Acyl Chloride

2-Methyloxazole-5-carbonyl chloride is typically not commercially available in large quantities and is often prepared in situ or immediately before use from its corresponding carboxylic acid. A standard and reliable method involves treatment with thionyl chloride (SOCl_2).^{[8][9]}

Workflow for Synthesis



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Caption: Mechanism of Amide Formation.

Protocol 2: General Amidation with an Amine

Materials:

- Crude **2-methyloxazole-5-carbonyl chloride** (1.0 eq)
- Primary or secondary amine (1.0 - 1.2 eq)
- Anhydrous dichloromethane (DCM) or tetrahydrofuran (THF)
- Non-nucleophilic base, e.g., triethylamine (TEA) or N,N-diisopropylethylamine (DIPEA) (1.5 - 2.0 eq)
- Inert atmosphere (nitrogen or argon)
- Standard laboratory glassware

Procedure:

- **Amine Solution:** In a dry, inerted flask, dissolve the amine (1.0 eq) and the base (e.g., TEA, 1.5 eq) in anhydrous DCM.
- **Cooling:** Cool the solution to 0°C using an ice-water bath. This helps to control the exothermic nature of the reaction.
- **Acyl Chloride Addition:** Dissolve the crude **2-methyloxazole-5-carbonyl chloride** (1.0 eq) in a minimal amount of anhydrous DCM. Add this solution dropwise to the cooled amine solution over 15-30 minutes.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 2-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Quenching:** Once the starting material is consumed, carefully quench the reaction by adding water or a saturated aqueous solution of sodium bicarbonate (NaHCO_3).

- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer successively with 1M HCl (to remove excess amine and base), saturated NaHCO₃ solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄), filter, and concentrate the solvent under reduced pressure.
- **Purification:** The resulting crude amide product is typically purified by flash column chromatography on silica gel or by recrystallization to yield the final, pure compound.

Safety, Handling, and Waste Management

Safety & Handling:

- **Anhydrous Conditions:** Acyl chlorides react violently with water, releasing corrosive HCl gas. [5] All glassware must be dry, and reactions should be performed under an inert atmosphere.
- **Ventilation:** Always handle acyl chlorides in a well-ventilated fume hood. [5] * **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a flame-retardant lab coat. [10] **Quenching & Waste Disposal:**
- **Excess Reagent:** Unused acyl chloride must be quenched before disposal. This can be done by slowly and carefully adding the reagent to a stirred, cooled solution of a nucleophile like isopropanol or a dilute aqueous base. [10] Never add water directly to bulk acyl chloride.
- **Waste Streams:** Halogenated and non-halogenated waste streams should be segregated according to institutional guidelines.

Conclusion

2-Methyloxazole-5-carbonyl chloride is a potent and highly effective building block for medicinal chemists. Its high reactivity, when properly managed, allows for the straightforward and efficient synthesis of a wide array of 2-methyloxazole-5-carboxamides. The protocols and guidelines presented here offer a robust framework for leveraging this reagent in the discovery and development of novel therapeutic agents, enabling the exploration of the valuable chemical space offered by the oxazole scaffold.

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